

Essential Safety and Operational Guide for Handling Fmoc-Phe(4-NH₂)-OH

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Compound of Interest

Compound Name: Fmoc-Phe(4-NH₂)-OH

Cat. No.: B557393

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **Fmoc-Phe(4-NH₂)-OH**. Adherence to these procedures is vital for ensuring personal safety and maintaining experimental integrity.

Chemical Identifier and Properties

Property	Value
Chemical Name	N α -Fmoc-4-amino-L-phenylalanine
CAS Number	95753-56-3[1][2]
Molecular Formula	C ₂₄ H ₂₂ N ₂ O ₄ [1][2]
Molecular Weight	402.4 g/mol [2][3]

Hazard Identification and Personal Protective Equipment (PPE)

Fmoc-Phe(4-NH₂)-OH is classified as an irritant that can cause skin, eye, and respiratory irritation[4]. It is essential to use appropriate personal protective equipment (PPE) to minimize exposure.

Summary of Required Personal Protective Equipment

Protection Type	Required Equipment	Specifications and Best Practices
Hand Protection	Chemical-resistant gloves	Nitrile gloves are recommended. Inspect for tears or holes before use. Change gloves immediately if contaminated.
Eye Protection	Safety glasses with side shields or goggles	Must meet ANSI Z.87.1 standards. Use chemical splash goggles when there is a risk of splashing.
Skin and Body Protection	Laboratory coat	A flame-resistant lab coat that is fully buttoned is recommended.
Respiratory Protection	Use in a well-ventilated area	All handling of solid Fmoc-Phe(4-NH ₂)-OH should be conducted in a certified chemical fume hood to avoid dust inhalation.

Operational and Handling Plan

Engineering Controls:

- Always handle **Fmoc-Phe(4-NH₂)-OH** in a well-ventilated laboratory.
- Use a certified chemical fume hood when weighing or transferring the solid compound to minimize the risk of inhaling dust particles^[1].

Work Practices:

- Avoid direct contact with the skin, eyes, and clothing^[1].
- Prevent the formation of dust and aerosols during handling^[1].

- Wash hands thoroughly with soap and water after handling the compound, before breaks, and at the end of the workday[1].
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.

Storage:

- Store in a tightly sealed container in a dry, well-ventilated area[1].
- For long-term storage, it is recommended to keep the compound at -15°C or lower to prevent degradation[4]. For daily use, short-term storage at 2-8°C is acceptable[4].
- Avoid repeated freeze-thaw cycles by aliquoting the compound into single-use vials[4].

Spill and Disposal Plan

Spill Management:

- Evacuate and Ventilate: Immediately alert others in the area and ensure the area is well-ventilated.
- Don Appropriate PPE: Before cleaning, put on all required personal protective equipment, including gloves, safety goggles, and a lab coat.
- Contain the Spill: For small spills, carefully sweep up the solid material and place it into a suitable, labeled container for chemical waste[1]. Avoid generating dust.
- Clean the Area: Once the solid is removed, decontaminate the area with an appropriate solvent and wipe it clean.
- Dispose of Waste: All contaminated materials, including gloves and cleaning supplies, should be placed in the hazardous waste container.

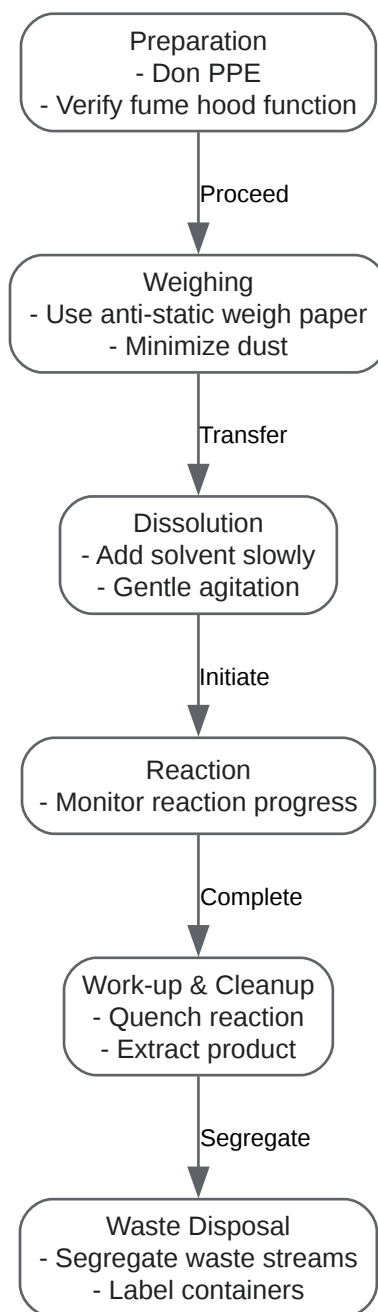
Disposal Plan:

- All waste containing **Fmoc-Phe(4-NH₂)-OH** must be disposed of as hazardous chemical waste.

- Follow all federal, state, and local environmental regulations for the disposal of chemical waste^[1].
- Use a designated and clearly labeled waste container for all solid and liquid waste generated.

Experimental Workflow Diagram

The following diagram outlines the standard operating procedure for safely handling **Fmoc-Phe(4-NH₂)-OH** from initial preparation to final disposal.



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